

Safe Handling of 5-Formyl-8-hydroxycarbostyryl: A Technical Guide

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Compound of Interest

Compound Name: 5-Formyl-8-hydroxycarbostyryl

Cat. No.: B045642

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling procedures for **5-Formyl-8-hydroxycarbostyryl** (CAS No: 68304-21-2), a quinoline derivative with applications in chemical synthesis.^[1] Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document incorporates data from structurally similar compounds, such as 8-hydroxyquinoline-5-carbaldehyde, to provide as complete a safety profile as possible. All data extrapolated from related compounds is clearly indicated.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ NO ₃	[1][2]
Molecular Weight	189.17 g/mol	[1]
Appearance	Pale Yellow Solid	[3]
Melting Point	315-317 °C (decomposes)	[3]
Boiling Point	462.2 ± 45.0 °C (Predicted)	[3]
Density	1.431 ± 0.06 g/cm ³ (Predicted)	[3]
Flash Point	233.3°C	[1]
Solubility	Sparingly soluble in DMSO and Methanol	[3]
Storage Temperature	-20°C Freezer, under inert atmosphere, hygroscopic	[3]

Hazard Identification and GHS Classification

While a specific GHS classification for **5-Formyl-8-hydroxycarbostyrl** is not readily available, the classification for the closely related compound 8-hydroxyquinoline-5-carbaldehyde provides a strong indication of the potential hazards.

GHS Hazard Statements (for 8-hydroxyquinoline-5-carbaldehyde):

- H302: Harmful if swallowed (Acute toxicity, oral - Category 4).[4][5]
- H315: Causes skin irritation (Skin irritation - Category 2).[4][5]
- H319: Causes serious eye irritation (Eye irritation - Category 2).[4][5]
- H335: May cause respiratory irritation (Specific target organ toxicity – single exposure, Category 3).[4][5]

Precautionary Statements:

- **Prevention:** Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Contaminated work clothing must not be allowed out of the workplace. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection.
- **Response:** If swallowed, immediately call a POISON CENTER or doctor. Rinse mouth. If on skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[6\]](#)
- **Storage:** Store locked up in a well-ventilated place.[\[6\]](#)[\[7\]](#)
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.[\[6\]](#)[\[7\]](#)

Experimental Protocols: Safe Handling and Use

Adherence to strict experimental protocols is crucial to minimize risk.

General Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Use non-sparking tools to prevent electrostatic discharge.[\[5\]](#)
- Wash hands thoroughly before breaks and at the end of the workday.[\[8\]](#)

Personal Protective Equipment (PPE): The selection of appropriate PPE is critical. The following diagram outlines a logical workflow for PPE selection.

Figure 1: Personal Protective Equipment (PPE) Selection Workflow.

First-Aid Measures

Immediate and appropriate first aid is essential in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician if irritation persists.[5]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a POISON CENTER or doctor.[8]

The following diagram illustrates the emergency response workflow.

Figure 2: Emergency First-Aid Response Workflow.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides (NOx).[6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures:

- **Personal Precautions:** Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation and contact with the substance. Use personal protective equipment.[6][8]
- **Environmental Precautions:** Prevent the product from entering drains, as it is very toxic to aquatic life with long-lasting effects.[6]
- **Containment and Cleanup:** Sweep up or vacuum up spillage and collect it in a suitable, closed container for disposal. Avoid creating dust.[6][8]

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** The compound is stable under recommended storage conditions (stored at -20°C under an inert atmosphere).[3][8]
- **Conditions to Avoid:** Avoid dust formation, and exposure to light, moisture, heat, and sources of ignition.[5][8]
- **Incompatible Materials:** Oxidizing agents.[9]
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon oxides and nitrogen oxides.

Toxicological Information

Specific toxicological data for **5-Formyl-8-hydroxycarbostyrl** is not available. The information below is for the related compound 8-hydroxyquinoline-5-carbaldehyde and should be considered indicative.

- **Acute Toxicity:** Harmful if swallowed.[4][5] No data is available for dermal or inhalation toxicity.
- **Skin Corrosion/Irritation:** Causes skin irritation.[4][5]
- **Serious Eye Damage/Irritation:** Causes serious eye irritation.[4][5]
- **Respiratory or Skin Sensitization:** May cause an allergic skin reaction.

- Germ Cell Mutagenicity: No data available.[8]
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.[8]
- Reproductive Toxicity: May damage fertility or the unborn child.
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[4][5]

Disclaimer: This document is intended as a guide for trained professionals and is based on the best available information at the time of writing. It is not a substitute for a formal risk assessment. Users should always consult the most current Safety Data Sheet for any chemical before use and ensure that all local regulations are followed.

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